

A Technical Guide to the Physical Properties of Tetradecahydroanthracene

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Compound of Interest

Compound Name: **Tetradecahydroanthracene**

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Introduction

Tetradecahydroanthracene ($C_{14}H_{24}$, molar mass: 192.34 g/mol) is a saturated polycyclic hydrocarbon, a fully hydrogenated derivative of anthracene.^[1] Its molecular structure consists of three fused cyclohexane rings, leading to the existence of several stereoisomers. The physical properties of these isomers can vary significantly due to differences in their three-dimensional conformations. This technical guide provides a comprehensive overview of the known physical properties of **Tetradecahydroanthracene**, including its various isomers. It details the experimental methodologies for determining these properties and presents the data in a clear, comparative format.

Physical Properties of Tetradecahydroanthracene Isomers

The physical properties of **Tetradecahydroanthracene** are highly dependent on the specific stereoisomer. The data available for several isomers are summarized in the tables below. It is important to note that some of the presented data are estimates or have been calculated using computational methods.

Table 1: General and Isomer-Specific Identification

Property	Value	Source
Molecular Formula	C ₁₄ H ₂₄	[1]
Molecular Weight	192.34 g/mol	[1]
CAS Number (General)	6596-35-6	[2] [3]
CAS Number (trans-anti-trans)	28071-99-0	
CAS Number (trans-syn-trans)	1755-19-7	[4]
CAS Number ((4a α ,8a α ,9a α ,10a α)-)	19128-78-0	[5]
CAS Number ((4a α , 8a α , 9a α , 10a β)-)	2109-05-9	[6]
CAS Number ((4a α , 8a β , 9a α , 10a β)-)	29863-91-0	[7]

Table 2: Melting and Boiling Points

Isomer	Melting Point (°C)	Boiling Point (°C)	Source
1,2,3,4,4a,5,6,7,8,8a,9 ,9a,10,10a- tetradecahydroanthrac ene	47-49	263.35 (rough estimate)	
Tetradecahydroantra cene (general)	Not Available	273.7 at 760 mmHg	
trans-anti-trans- Perhydroanthracene	Not Available	Not Available	[8]
trans-syn-trans- Perhydroanthracene	6.37	Not Available	[9]

Table 3: Density and Refractive Index

Isomer	Density (g/cm ³)	Refractive Index	Source
1,2,3,4,4a,5,6,7,8,8a,9 ,9a,10,10a- tetradecahydroanthrac ene	0.9200 (rough estimate)	1.5600 (estimate)	
Tetradecahydroanthra cene (general)	0.914	Not Available	

Table 4: Solubility and Partition Coefficient

Property	Value	Method	Source
LogP (Octanol/Water Partition Coefficient)	4.393	Crippen Method	[10]
Log ₁₀ WS (Water Solubility in mol/l)	-4.40	Crippen Method	[10]

Experimental Protocols

The following sections describe generalized experimental methodologies for determining the key physical properties of solid and liquid organic compounds like **Tetradecahydroanthracene**.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For pure crystalline organic compounds, the melting point is a sharp, characteristic value.[\[11\]](#)

Methodology: Capillary Tube Method[\[12\]](#)

- Sample Preparation: A small amount of the finely powdered solid **Tetradecahydroanthracene** isomer is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.

- Apparatus Setup: The capillary tube is attached to a thermometer, with the sample positioned adjacent to the thermometer bulb. This assembly is then placed in a heating bath (e.g., a Thiele tube with mineral oil or a modern melting point apparatus with a heated block).
[\[11\]](#)
- Heating: The heating bath is heated slowly and steadily, at a rate of approximately 1-2 °C per minute as the melting point is approached.
[\[13\]](#)
- Observation: The temperature at which the first drop of liquid appears (the beginning of melting) and the temperature at which the last crystal disappears (the completion of melting) are recorded. This range is the melting point of the sample.
[\[12\]](#)

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure of the gas above it.

Methodology: Small-Scale Capillary Method[\[14\]](#)[\[15\]](#)

- Sample Preparation: A small volume (a few drops) of the liquid **Tetradecahydroanthracene** isomer is placed in a small test tube or fusion tube.
- Capillary Inversion: A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
- Heating: The test tube is attached to a thermometer and heated gently in a suitable heating bath (e.g., an aluminum block or oil bath).
[\[15\]](#)
- Observation: As the liquid heats up, a stream of bubbles will emerge from the open end of the inverted capillary tube. The heat is then removed. The temperature at which the liquid just begins to enter the capillary tube upon cooling is recorded as the boiling point.
[\[16\]](#)

Density Determination

Density is the mass of a substance per unit volume.

Methodology: Volumetric Flask Method[\[17\]](#)

- Mass Measurement of Empty Flask: A clean, dry volumetric flask of a known volume (e.g., 1 mL or 5 mL) is accurately weighed on an analytical balance.
- Mass Measurement of Filled Flask: The flask is filled to the calibration mark with the liquid **Tetradecahydroanthracene** isomer, ensuring no air bubbles are present. The exterior of the flask is dried, and it is weighed again.
- Calculation: The mass of the liquid is determined by subtracting the mass of the empty flask from the mass of the filled flask. The density is then calculated by dividing the mass of the liquid by the volume of the flask.[18]

Solubility Determination

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.

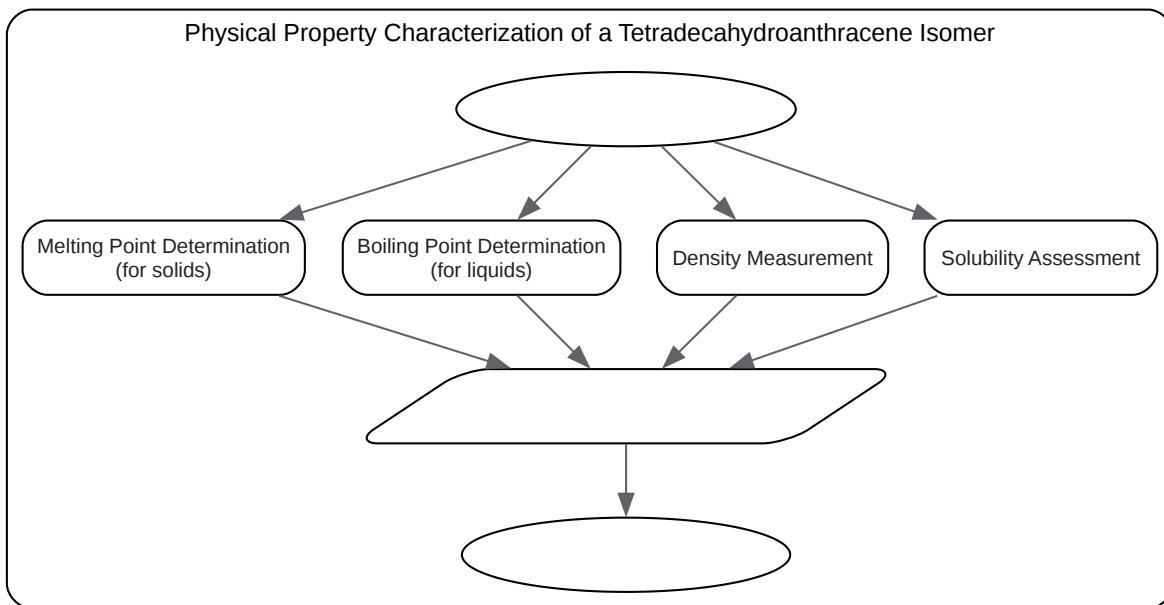
Methodology: Qualitative Assessment[19][20]

- Sample Preparation: A small, measured amount (e.g., 25 mg of solid or 0.05 mL of liquid) of the **Tetradecahydroanthracene** isomer is placed in a test tube.
- Solvent Addition: A measured volume (e.g., 0.75 mL) of the solvent (e.g., water, ethanol, hexane) is added to the test tube in portions.[20]
- Observation: After each addition, the test tube is vigorously shaken. The sample is classified as soluble if it completely dissolves to form a homogeneous solution. It is classified as insoluble if a separate phase remains. For liquid-liquid systems, the terms miscible and immiscible are used.[19]

Visualizations

Experimental Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the experimental determination of the key physical properties of a **Tetradecahydroanthracene** isomer.



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Workflow for Physical Property Determination.

Conclusion

This technical guide has summarized the available data on the physical properties of **Tetradecahydroanthracene** and its isomers. The provided experimental protocols offer a foundation for the consistent and accurate determination of these properties. Due to the existence of multiple stereoisomers, careful separation and purification are crucial before characterization. The presented data and methodologies are intended to be a valuable resource for researchers and professionals working with this class of compounds.

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